

Chemical structure and properties of 7-Aminoactinomycin D

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-ACT

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7-Aminoactinomycin D: A Comprehensive Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the chemical structure, properties, and common applications of 7-Aminoactinomycin D (7-AAD), a fluorescent intercalating agent widely used in cellular analysis.

Chemical Structure and Properties

7-Aminoactinomycin D is a derivative of actinomycin D, characterized by the substitution of an amino group at the 7-position of the phenoxazone ring. This modification alters its fluorescent properties while retaining its ability to bind to DNA.

Physicochemical Properties

The key physicochemical properties of 7-AAD are summarized in the table below, providing essential data for its use in experimental settings.

Property	Value	References
Molecular Formula	C ₆₂ H ₈₇ N ₁₃ O ₁₆	[1][2][3]
Molecular Weight	1270.4 g/mol	[1][3]
CAS Number	7240-37-1	[1][2][3]
Appearance	Red to purple powder	[2]
Purity (by HPLC)	≥97%	[2][4]
Melting Point	235°C - 255°C	[2]

Spectral Properties

7-AAD is a fluorescent dye with excitation and emission maxima in the red region of the spectrum. This makes it suitable for multicolor analysis with other fluorochromes that emit in the blue or green channels.

Spectral Property	Wavelength (nm)	References
Excitation Maximum	546 nm	[5][6]
Emission Maximum	647 nm	[5][6]

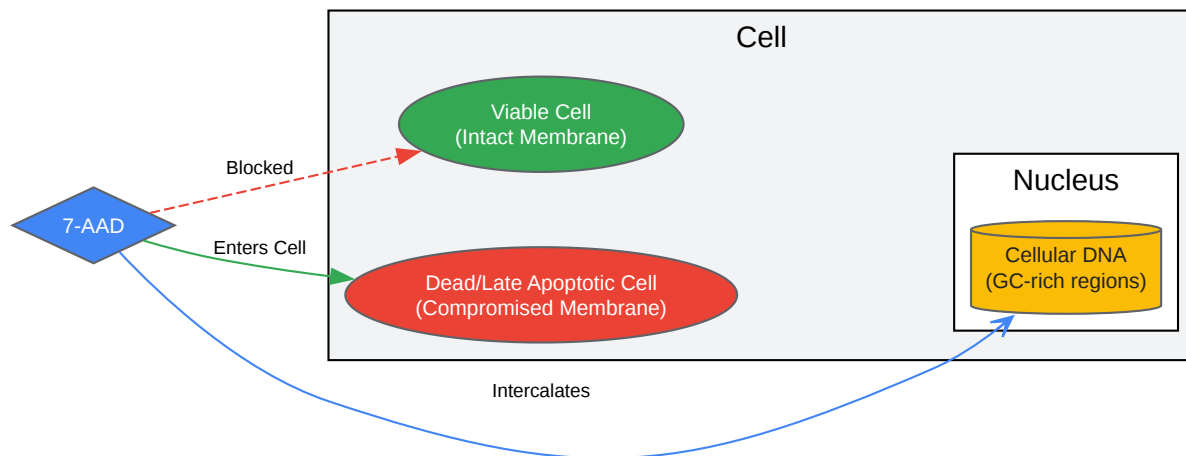
Solubility

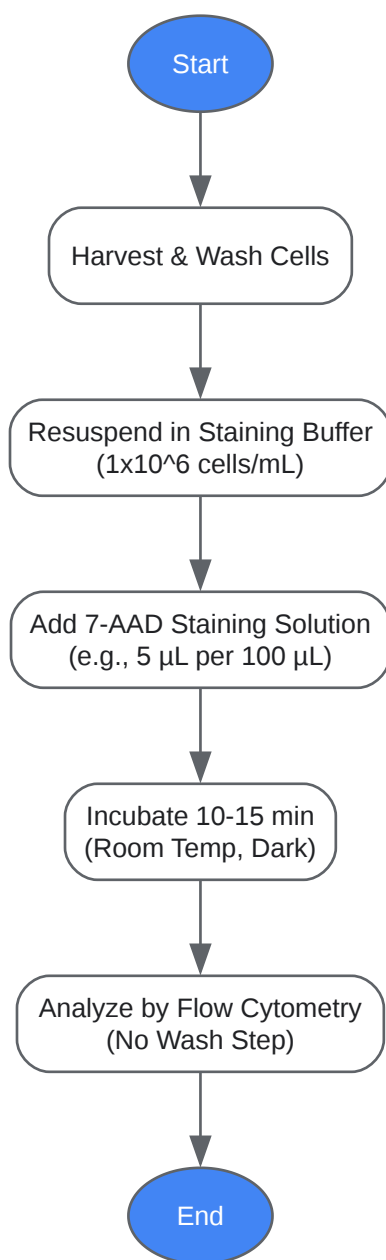
The solubility of 7-AAD in various solvents is a critical consideration for the preparation of stock and working solutions.

Solvent	Concentration	References
DMSO	Up to 10 mM	[3]
DMF	10 mg/mL	[1]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	[1]

Mechanism of Action

The primary mechanism of action of 7-AAD involves its intercalation into double-stranded DNA. [7] It exhibits a strong preference for guanine-cytosine (GC)-rich regions.[8][9] This binding is non-covalent and results in a significant enhancement of its fluorescence. In living cells, the integrity of the plasma membrane prevents the entry of 7-AAD. However, in cells with compromised membranes, such as late apoptotic or necrotic cells, the dye can readily enter, intercalate with the DNA, and produce a bright red fluorescent signal.[5][9]





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- To cite this document: BenchChem. [Chemical structure and properties of 7-Aminoactinomycin D]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b589080#chemical-structure-and-properties-of-7-aminoactinomycin-d]

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